

Application Notes and Protocols: Catalytic Applications of Ethoxydiisobutylaluminium

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Compound of Interest

Compound Name: Ethoxydiisobutylaluminium

Cat. No.: B100121

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide an overview of the potential catalytic applications of **ethoxydiisobutylaluminium** in key polymerization reactions. While direct literature on **ethoxydiisobutylaluminium** as a primary catalyst is limited, its applications can be inferred from the well-established catalytic behavior of structurally similar aluminum alkoxides and alkylaluminum compounds. The protocols provided are based on established methodologies for these classes of compounds and are intended to serve as a starting point for experimental design.

Application 1: Ring-Opening Polymerization of Cyclic Esters

Ethoxydiisobutylaluminium is anticipated to be an effective initiator for the ring-opening polymerization (ROP) of cyclic esters, such as lactones and lactides, to produce biodegradable polyesters. The presence of both an initiating ethoxide group and bulky isobutyl groups suggests it may offer a balance of reactivity and steric control, influencing the polymerization rate and polymer properties.

Quantitative Data Summary

The following table summarizes representative data for the ring-opening polymerization of ϵ -caprolactone and L-lactide using aluminum-based initiators, analogous to the expected performance of **ethoxydiisobutylaluminium**.

Entry	Mono mer	Initiato r/Catal yst Syste m	Mono mer/Ini tiator Ratio	Temp (°C)	Time (h)	Conve rsion (%)	Mn (g/mol)	PDI
1	ε-Caprolactone	(salen) Al-OiPr	100	25	0.5	>99	11,400	1.10
2	ε-Caprolactone	Al(OiPr) ₃	200	70	2	95	21,500	1.25
3	L-Lactide	(BDI)Al-OEt	100	80	1	98	14,400	1.05
4	L-Lactide	Al(Osec-Bu) ₃	150	130	4	92	20,800	1.30

Data is representative of typical aluminum alkoxide initiators and serves as an estimation for reactions involving **ethoxydiisobutylaluminium**.

Experimental Protocol: Ring-Opening Polymerization of ε-Caprolactone

This protocol describes the bulk polymerization of ε-caprolactone initiated by **ethoxydiisobutylaluminium**.

Materials:

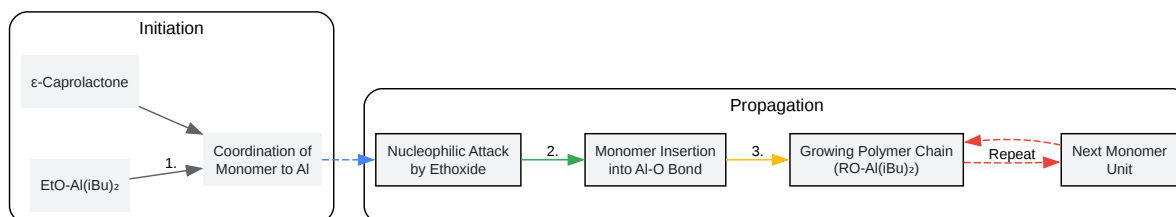
- ε-Caprolactone (freshly distilled over CaH₂)
- **Ethoxydiisobutylaluminium** (solution in toluene or hexane)
- Anhydrous toluene (or other suitable solvent)
- Schlenk flask and line

- Magnetic stirrer and stir bar
- Syringes for liquid transfer
- Methanol (for quenching)
- Dichloromethane (for polymer precipitation)
- Hexane (for washing)

Procedure:

- **Reactor Preparation:** A 100 mL Schlenk flask equipped with a magnetic stir bar is dried in an oven at 120 °C overnight and then cooled under a stream of dry argon.
- **Monomer and Solvent Addition:** 5.0 g (43.8 mmol) of freshly distilled ϵ -caprolactone is added to the Schlenk flask, followed by 20 mL of anhydrous toluene. The mixture is stirred until the monomer is fully dissolved.
- **Initiator Addition:** A solution of **ethoxydiisobutylaluminium** (e.g., 0.438 mmol in 1 M toluene solution) is added via syringe to the monomer solution under an argon atmosphere. The monomer-to-initiator ratio is 100:1.
- **Polymerization:** The reaction mixture is stirred at a controlled temperature (e.g., 70 °C) for a specified time (e.g., 2 hours). The progress of the reaction can be monitored by taking aliquots and analyzing the conversion by ^1H NMR.
- **Quenching and Precipitation:** The polymerization is terminated by the addition of 1 mL of methanol. The polymer is then precipitated by slowly pouring the reaction mixture into a beaker containing 200 mL of cold hexane.
- **Polymer Isolation and Drying:** The precipitated polymer is collected by filtration, washed with fresh hexane, and dried under vacuum at 40 °C to a constant weight.
- **Characterization:** The resulting polycaprolactone is characterized by Gel Permeation Chromatography (GPC) to determine the number-average molecular weight (M_n) and polydispersity index (PDI), and by ^1H and ^{13}C NMR to confirm the polymer structure.

Visualization of the Polymerization Mechanism



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Caption: Coordination-insertion mechanism for ROP.

Application 2: Co-catalyst in Ziegler-Natta Polymerization of Olefins

In Ziegler-Natta polymerization, organoaluminum compounds act as co-catalysts to activate the primary transition metal catalyst (e.g., TiCl_4). **Ethoxydiisobutylaluminium** can be envisioned as a co-catalyst where the ethoxy group may modulate the Lewis acidity and overall reactivity of the catalytic system, potentially influencing polymer properties such as molecular weight and molecular weight distribution.

Quantitative Data Summary

The table below presents typical data for the polymerization of ethylene using a Ziegler-Natta catalyst system with different organoaluminum co-catalysts. The performance of **ethoxydiisobutylaluminium** is expected to be within this range.

Entry	Catalyst System	Co-catalyst	Al/Ti Molar Ratio	Temp (°C)	Pressure (bar)	Activity (kg PE/mol Ti·h)	Mn (g/mol)	PDI
1	TiCl ₄ /MgCl ₂	Triethylaluminum (TEA)	80	70	10	1500	150,000	4.5
2	TiCl ₄ /MgCl ₂	Triisobutylaluminum (TIBA)	80	70	10	1200	180,000	5.2
3	TiCl ₄ /MgCl ₂ /Donor	Diethylaluminum chloride (DEAC)	60	70	10	900	250,000	6.0

This data is illustrative of common Ziegler-Natta systems and provides a basis for comparison.

Experimental Protocol: Slurry Polymerization of Ethylene

This protocol outlines a laboratory-scale slurry polymerization of ethylene using a supported Ziegler-Natta catalyst and an organoaluminum co-catalyst.

Materials:

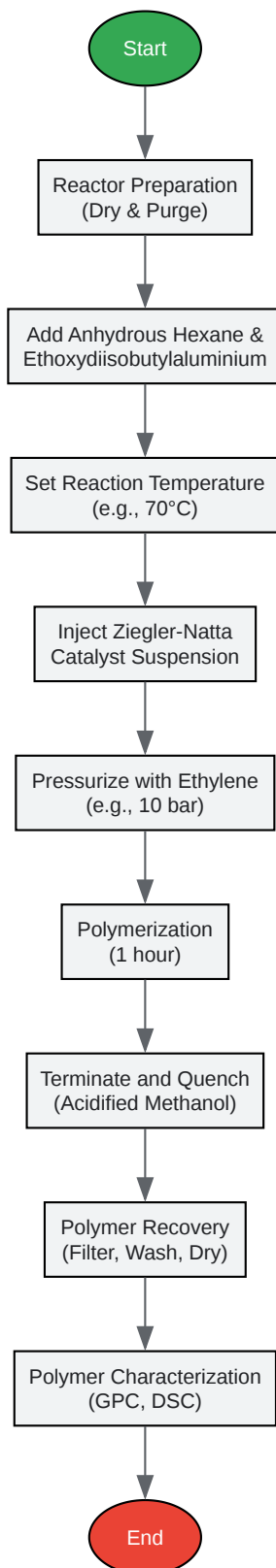
- Supported Ziegler-Natta catalyst (e.g., TiCl₄/MgCl₂)
- Ethoxydiisobutylaluminum** (solution in hexane)
- Anhydrous hexane (polymerization grade)
- Ethylene (polymerization grade)

- Pressurized polymerization reactor (e.g., Parr reactor)
- Stirring mechanism
- Temperature and pressure controls
- Acidified methanol (for quenching)

Procedure:

- **Reactor Preparation:** The polymerization reactor is thoroughly cleaned, dried, and purged with high-purity nitrogen to remove all traces of oxygen and moisture.
- **Solvent and Co-catalyst Addition:** 500 mL of anhydrous hexane is introduced into the reactor. Subsequently, the desired amount of **ethoxydiisobutylaluminium** solution (e.g., to achieve an Al/Ti ratio of 80) is injected into the reactor. The mixture is stirred and brought to the reaction temperature (e.g., 70 °C).
- **Catalyst Injection:** A suspension of the solid Ziegler-Natta catalyst in hexane is injected into the reactor to initiate the polymerization.
- **Ethylene Feed:** The reactor is immediately pressurized with ethylene to the desired pressure (e.g., 10 bar). The pressure is maintained throughout the polymerization by a continuous feed of ethylene.
- **Polymerization:** The reaction is allowed to proceed for a set duration (e.g., 1 hour) with vigorous stirring to ensure good heat and mass transfer.
- **Termination and Quenching:** The ethylene feed is stopped, and the reactor is vented. The polymerization is quenched by injecting 10 mL of acidified methanol.
- **Polymer Recovery:** The polyethylene powder is collected by filtration, washed several times with methanol and then with acetone, and finally dried in a vacuum oven at 60 °C.
- **Characterization:** The catalytic activity is calculated based on the yield of polyethylene. The polymer is characterized for its molecular weight (Mn), molecular weight distribution (PDI) by high-temperature GPC, and other properties like density and melting point (DSC).

Visualization of the Experimental Workflow



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Caption: Workflow for Ziegler-Natta polymerization.

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